

TMP269 Solubility & Stock Preparation

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Compound Focus: Tmp269

CAS No.: 1314890-29-3

Cat. No.: S548559

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The table below summarizes the key solubility characteristics and standard methods for preparing **TMP269** stock solutions as commonly described in experimental protocols [1] [2] [3].

Solvent	Solubility	Standard Stock Concentration	Storage & Stability
DMSO	100 mg/mL (\approx 194.4 mM) [1] [2]	10 mM - 100 mg/mL	Powder: -20°C for 3 years [1] Solution: -80°C for 2 years; -20°C for 1 year [1] [3]
Ethanol	2-3 mg/mL [2]	Not specified	Information limited; consider short-term use.
Water	Insoluble [2]	Not applicable	Not applicable

Frequently Asked Questions & Troubleshooting

Here are answers to common questions and solutions for frequent issues encountered when working with **TMP269**.

Q1: What is the best way to prepare a 10 mM stock solution in DMSO?

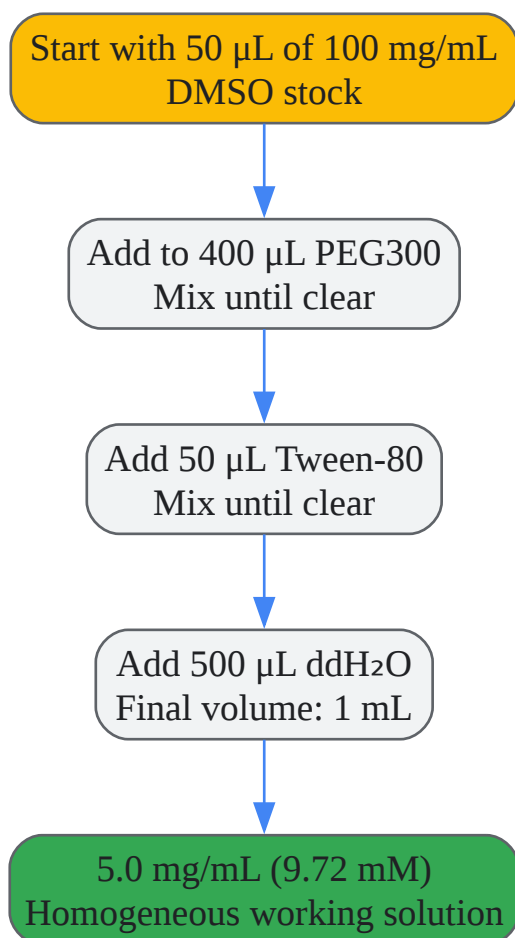
- **Protocol:** To prepare 1 mL of a 10 mM stock solution, dissolve 5.15 mg of **TMP269** (MW: 514.52 g/mol) in 1 mL of fresh, anhydrous DMSO [1] [2]. Mix thoroughly via vortexing or brief sonication until the solution is clear.
- **Critical Note:** DMSO is hygroscopic. Always use fresh, dry DMSO to prevent water absorption, which can compromise solubility and compound stability [2].

Q2: My solution is cloudy or has precipitate. How can I fix this?

- **Cause:** The most common causes are the use of old/wet DMSO or overly rapid dilution into aqueous buffers.
- **Solution:**
 - **Sonication:** Gently warm the solution in a sonicating water bath (37-40°C) for 10-15 minutes [3].
 - **Fresh Solvent:** If sonication fails, start over with fresh, anhydrous DMSO.
 - **Pre-dilution:** For cell culture work, pre-dilute the DMSO stock concentrate in a small volume of culture medium (e.g., 1:10) before adding it to the full volume of aqueous buffer. Mix each dilution step thoroughly.

Q3: How do I prepare a working solution for in vivo studies? A common and validated formulation for animal studies is provided below [2]:

- **Formulation:** 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O.
- **Preparation Workflow:**

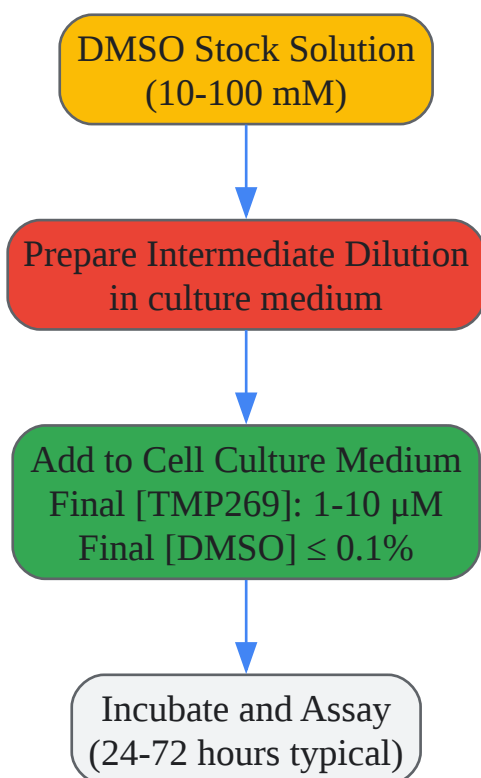


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- **Note:** This formulation should be prepared fresh and used immediately for optimal results [2].

TMP269 In Vitro Experimental Workflow

For cell-based assays, **TMP269** is typically diluted from a DMSO stock into the culture medium. The following diagram outlines a standard workflow for treating cells, based on common protocols [4] [5] [6].



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Key Considerations for Cell Assays:

- **Final DMSO Concentration:** It is critical to keep the final concentration of DMSO in the culture medium low (typically $\leq 0.1\%$) to avoid solvent cytotoxicity [3]. Always include a vehicle control (DMSO-only) treated in the same way.
- **Working Concentrations:** Effective in vitro concentrations reported in the literature typically range from **1 μM to 10 μM**, depending on the cell type and application [4] [5] [6].

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